

Scalable Process Development for 6-Azaspiro[2.5]octan-1-ylmethanol Salts

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Compound of Interest

Compound Name: 6-Azaspiro[2.5]octan-1-ylmethanol
hydrochloride

CAS No.: 1803595-93-8

Cat. No.: B2707330

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Executive Summary

Target Molecule: **6-Azaspiro[2.5]octan-1-ylmethanol Hydrochloride** (or related salts).[1]
CAS Registry Number (Precursor): 871727-05-8 (N-Boc Acid), 1088498-24-1 (Ethyl Ester).[1]
Primary Challenge: Safe construction of the strained cyclopropane ring on a multi-kilogram scale without using potentially explosive diazo compounds (e.g., ethyl diazoacetate). Selected Route: A Corey-Chaykovsky cyclopropanation strategy utilizing a sulfoxonium ylide.[1][2] This method offers superior safety profiles compared to Rhodium-catalyzed carbenoid insertions and provides high diastereoselectivity.[1]

Retrosynthetic Analysis & Strategy

The synthesis is designed to avoid chromatography by utilizing crystalline intermediates and salt formation for purification.

- Disconnection: The C1-hydroxymethyl group is derived from an ester, which is installed via cyclopropanation of an exocyclic alkene.[1]

- Starting Material: Commercially available N-Boc-4-piperidone.[1]
- Key Transformation: The conversion of an -unsaturated ester to a cyclopropane using dimethylsulfoxonium methylide (generated in situ).

Reaction Pathway Diagram



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Figure 1: Strategic workflow for the synthesis of 6-Azaspiro[2.5]octan-1-ylmethanol salts.

Detailed Experimental Protocols

Step 1: Horner-Wadsworth-Emmons (HWE) Olefination

Objective: Synthesis of tert-butyl 4-(2-ethoxy-2-oxoethylidene)piperidine-1-carboxylate.[1]

Rationale: The HWE reaction is preferred over the Wittig reaction for scale-up due to the water-solubility of phosphate byproducts, simplifying workup.[1]

Protocol:

- Reactor Setup: Charge a dry reactor with Sodium Hydride (60% dispersion, 1.2 equiv) and anhydrous THF (10 vol) under nitrogen. Cool to 0 °C.
- Reagent Addition: Add Triethyl phosphonoacetate (1.2 equiv) dropwise, maintaining internal temperature °C. Stir for 30 min to form the phosphonate anion.
- Substrate Addition: Add a solution of N-Boc-4-piperidone (1.0 equiv) in THF (3 vol) dropwise.
- Reaction: Warm to 20–25 °C and stir for 2–4 hours. Monitor by HPLC/TLC for consumption of ketone.

- Workup: Quench carefully with water (exothermic). Extract with Ethyl Acetate (EtOAc).[1][3]
Wash organic layer with brine, dry over MgSO

, and concentrate.

- Purification: The crude unsaturated ester is typically high purity (>95%) and used directly.[1]
If needed, recrystallize from Hexanes/EtOAc.

Step 2: Corey-Chaykovsky Cyclopropanation (Critical Step)

Objective: Synthesis of 6-(tert-butyl) 1-ethyl 6-azaspiro[2.5]octane-1,6-dicarboxylate.[1] Safety

Note: This step uses Trimethylsulfoxonium Iodide (TMSOI).[1][4] Unlike diazoacetate methods, this avoids explosion hazards but requires management of DMSO/base exotherms.

Protocol:

- Ylide Formation: In a reactor, charge TMSOI (1.5 equiv) and DMSO (anhydrous, 10 vol). Add Potassium tert-butoxide (KOtBu, 1.5 equiv) portion-wise at 20–25 °C. Stir for 1 hour to generate the dimethylsulfoxonium methylide.
 - Observation: The solution will turn milky/cloudy.[1]
- Addition: Dissolve the Unsaturated Ester (from Step 1) in DMSO (or THF/DMSO mix) and add slowly to the ylide solution.
 - Control: Maintain temperature
°C to prevent decomposition of the ylide.[1]
- Completion: Heat the mixture to 50 °C for 3–5 hours. The ylide acts as a methylene transfer agent, attacking the Michael acceptor (double bond) and displacing DMSO to close the cyclopropane ring.
- Quench: Cool to RT. Pour into ice-water (20 vol). The product often precipitates or oils out.[1]
- Isolation: Extract with MTBE (Methyl tert-butyl ether).[1] Wash extensively with water to remove DMSO.[1]

- Yield Expectation: 75–85%.

Step 3: Selective Reduction of Ester

Objective: Conversion of the ester to the primary alcohol. Reagent Choice: Lithium Borohydride (LiBH

) is preferred over Lithium Aluminum Hydride (LAH) for scale-up due to easier handling and milder quenching.^[1]

Protocol:

- Dissolution: Dissolve the Spiro-Ester (Step 2) in anhydrous THF (10 vol).
- Reduction: Add LiBH
(2.0 M in THF, 2.0 equiv) dropwise at 0 °C.
- Activation: If reaction is slow, add methanol (1.0 equiv) dropwise to generate active borohydride species in situ. Warm to RT and stir for 12 hours.
- Quench: Cool to 0 °C. Add Acetone (2 equiv) to quench excess hydride, followed by saturated aqueous NH
Cl.
- Workup: Extract with EtOAc. The product, N-Boc-6-azaspiro[2.5]octan-1-ylmethanol, is obtained as a viscous oil or low-melting solid.^[1]

Step 4: Deprotection and Salt Formation

Objective: Removal of the Boc group and isolation of the stable Hydrochloride salt.

Protocol:

- Reaction: Dissolve the N-Boc Alcohol in 1,4-Dioxane (5 vol).
- Acidification: Add 4M HCl in Dioxane (3.0 equiv) at RT.

- Precipitation: Stir for 2–3 hours. The product salt usually precipitates directly from the reaction mixture.

- Filtration: Add Et

O or MTBE (10 vol) to complete precipitation. Filter the solids under nitrogen (hygroscopic).
[\[1\]](#)

- Drying: Dry in a vacuum oven at 40 °C with P

O

desiccant.

Key Process Parameters & Safety

Parameter	Specification	Criticality
Water Content (Step 1)	(Karl Fischer)	High. [1] Water quenches NaH and phosphonate anion. [1]
Temperature (Step 2)	°C during addition	High. Exotherm control prevents ylide decomposition. [1]
DMSO Removal (Step 2)	ppm residual	Medium. [1] DMSO interferes with subsequent reduction. [1]
Quenching (Step 3)	Controlled H evolution	High. LiBH quench releases hydrogen gas. [1]

Analytical Specifications (Self-Validating)

- ¹H NMR (DMSO-d

): Look for disappearance of Boc singlet (1.40 ppm) and appearance of exchangeable NH protons (8.0–9.0 ppm).[\[1\]](#) The cyclopropane protons should appear as high-field multiplets (0.3–1.0 ppm).[\[1\]](#)

- XRPD: Check crystallinity of the final salt.[1][5] Amorphous material may require recrystallization from Isopropanol/Ethanol.[1]

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